Butazolamide synthesis pathway and characterization

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Compound of Interest

Compound Name:	*Butazolamide*
CAS No.:	*16790-49-1*
Cat. No.:	*B091272*

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An In-Depth Technical Guide to the Synthesis and Characterization of **Butazolamide**

For professionals in drug discovery and development, a thorough understanding of the synthesis and characterization of active pharmaceutical ingredients is paramount. This guide provides a detailed examination of **Butazolamide**, a carbonic anhydrase inhibitor. As a senior application scientist, my objective is to present not just a methodology, but a strategic and validated approach to its synthesis and analysis, grounded in established chemical principles.

Butazolamide, with the IUPAC name N-[5-(aminosulfonyl)-1,3,4-thiadiazol-2-yl]butanamide, belongs to the sulfonamide class of compounds and is structurally related to the well-known drug Acetazolamide.[1][2][3] Its core structure consists of a 1,3,4-thiadiazole ring bearing both a sulfonamide group and a butanamide (butyramide) group.[1]

Table 1: Chemical Identity of **Butazolamide**

Identifier	Value
IUPAC Name	N-[5-(aminosulfonyl)-1,3,4-thiadiazol-2-yl]butanamide[2]
CAS Number	16790-49-1[1][2][4]
Molecular Formula	$C_6H_{10}N_4O_3S_2$[1][4][5]
Molecular Weight	250.30 g/mol [1][2]
Synonyms	5-butyramido-1,3,4-thiadiazole-2-sulfonamide, Butamide[1]

Part 1: The Synthetic Pathway of **Butazolamide**

The synthesis of **Butazolamide** is most efficiently approached as a two-step process starting from the readily available pharmaceutical agent, Acetazolamide. This strategy leverages a common and stable heterocyclic core, modifying a side chain to achieve the target molecule. The pathway involves an initial deacetylation to yield a key amine intermediate, followed by a selective N-acylation.

Causality of the Synthetic Strategy

The choice to start from Acetazolamide is strategic. Acetazolamide provides the pre-formed 5-sulfamoyl-1,3,4-thiadiazole ring, which is a stable and synthetically challenging moiety to construct from scratch. The chosen pathway focuses on the selective cleavage of the acetamide bond, which is more susceptible to hydrolysis than the highly stable sulfonamide group.[6] This selectivity is the cornerstone of the synthesis, allowing for the isolation of the crucial amine intermediate in high yield. The subsequent acylation is a fundamental and high-yielding transformation in organic chemistry.

Step 1: Synthesis of 5-Amino-1,3,4-thiadiazole-2-sulfonamide (Intermediate I)

The first step is the acidic hydrolysis of Acetazolamide. Refluxing in the presence of a strong acid like hydrochloric acid (HCl) effectively cleaves the N-acetyl group, liberating the primary amine.[6][7]

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- Mechanism: Under acidic conditions, the carbonyl oxygen of the acetamide is protonated, making the carbonyl carbon more electrophilic. A water molecule then acts as a nucleophile, attacking the carbonyl carbon. A subsequent cascade of proton transfers leads to the cleavage of the carbon-nitrogen bond, releasing acetic acid and the protonated form of the desired amine intermediate. Neutralization with a base (e.g., $NaHCO_3$ or NaOH) yields the free amine.[6]

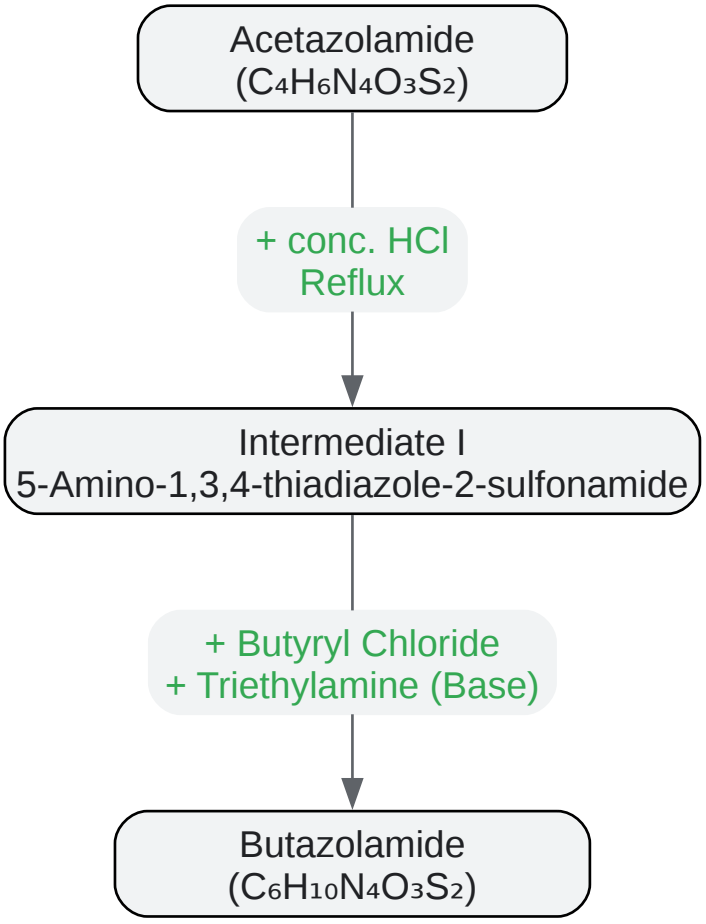
Step 2: Synthesis of **Butazolamide** from Intermediate I

The final step involves the acylation of the primary amino group of Intermediate I with a suitable butyrylating agent, such as butyryl chloride or butyric anhydride. This is a classic nucleophilic acyl substitution reaction.

- Mechanism: The lone pair of electrons on the nitrogen atom of the primary amine acts as a nucleophile, attacking the electrophilic carbonyl carbon of butyryl chloride. This forms a tetrahedral intermediate. The intermediate then collapses, expelling the chloride ion as a leaving group. A non-nucleophilic base, such as triethylamine or pyridine, is typically added to the reaction mixture. Its purpose is to neutralize the hydrochloric acid (HCl) that is formed as a byproduct. This is critical because HCl would otherwise protonate the starting amine, rendering it non-nucleophilic and halting the reaction.

Visualization of the Synthesis Pathway

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Caption: Two-step synthesis of **Butazolamide** from Acetazolamide.

Experimental Protocol: Synthesis

Protocol 1: Synthesis of 5-Amino-1,3,4-thiadiazole-2-sulfonamide (Intermediate I)

- In a round-bottom flask equipped with a reflux condenser, suspend Acetazolamide (1.0 eq) in 10% aqueous hydrochloric acid.[6][7]
- Heat the mixture to reflux and maintain for 3-4 hours. Monitor the reaction progress by Thin-Layer Chromatography (TLC) until the starting material is consumed.
- Cool the reaction mixture in an ice bath.

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- Slowly neutralize the mixture by adding a saturated solution of sodium bicarbonate until the pH is approximately 7-8. The product will precipitate out of the solution.
- Filter the solid precipitate, wash thoroughly with cold deionized water, and dry under vacuum to yield the crude intermediate.
- Recrystallization from a suitable solvent (e.g., an ethanol/water mixture) can be performed for further purification.[6]

Protocol 2: Synthesis of **Butazolamide**

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve Intermediate I (1.0 eq) and triethylamine (1.2 eq) in a suitable anhydrous solvent like Tetrahydrofuran (THF) or Dichloromethane (DCM).
- Cool the mixture in an ice bath to 0 °C.
- Add butyryl chloride (1.1 eq) dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by TLC.
- Upon completion, quench the reaction by adding water.
- Extract the product into an organic solvent such as ethyl acetate.
- Wash the organic layer successively with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and evaporate the solvent under reduced pressure.
- Purify the resulting crude solid by recrystallization or column chromatography to obtain pure **Butazolamide**.

Part 2: Characterization of **Butazolamide**

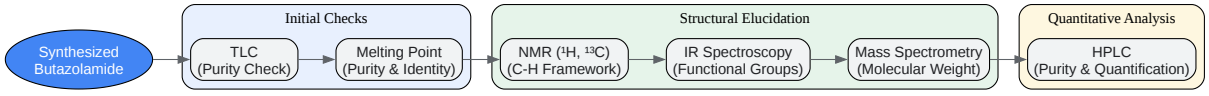
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Comprehensive characterization is essential to confirm the identity, structure, and purity of the synthesized **Butazolamide**. A combination of spectroscopic and chromatographic techniques provides a self-validating system of analysis.

The Logic of an Orthogonal Approach

No single analytical technique is sufficient to fully characterize a molecule. An orthogonal approach, using multiple techniques that measure different physical and chemical properties, provides a higher degree of confidence. For instance, while NMR spectroscopy elucidates the carbon-hydrogen framework, IR spectroscopy confirms the presence of specific functional groups. Mass spectrometry provides the molecular weight, and chromatography assesses the purity. This multi-faceted analysis ensures the synthesized compound is unequivocally **Butazolamide**.

Visualization of the Characterization Workflow



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Caption: Orthogonal workflow for the characterization of **Butazolamide**.

Spectroscopic and Physical Characterization

The synthesized product should be analyzed to confirm its structural integrity and purity.

Table 2: Expected Characterization Data for **Butazolamide**

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Technique	Expected Results
Melting Point	260-262 °C (with decomposition)[1]
^{1}H NMR (DMSO-d_6)	Signals corresponding to the butyramide chain: triplet (~0.9 ppm, 3H, -CH_3), sextet (~1.6 ppm, 2H, -CH_2-), triplet (~2.3 ppm, 2H, -C(=O)-CH_2-). Broad singlets for amide (-NH-) and sulfonamide (-SO_2NH_2) protons.
IR (KBr)	Characteristic peaks: ~3300-3100 cm^{-1} (N-H stretching), ~2960 cm^{-1} (C-H stretching), ~1680 cm^{-1} (C=O amide I band), ~1340 & ~1160 cm^{-1} (asymmetric and symmetric S=O stretching of sulfonamide).[8][9]
Mass Spec. (ESI+)	Molecular ion peak $[M+H]^+$ at m/z 251.03.
HPLC	A single major peak indicating high purity, with retention time dependent on the specific method conditions (column, mobile phase).[10]
TLC	A single spot with a specific Rf value for a given solvent system, distinct from starting materials.[11]

Experimental Protocols: Characterization

Protocol 3: Thin-Layer Chromatography (TLC) Analysis

- Prepare a developing chamber with a suitable mobile phase, such as ethyl acetate/hexane (e.g., 70:30 v/v). Place a filter paper in the chamber to ensure saturation.
- Dissolve a small amount of the crude and purified product in a volatile solvent (e.g., acetone or THF).
- Spot the solutions onto a silica gel TLC plate (e.g., Silica Gel 60 F_{254}) alongside the starting materials (Intermediate I and Acetazolamide) as references.[12]

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- Place the plate in the developing chamber and allow the solvent front to ascend to near the top.
- Remove the plate, mark the solvent front, and allow it to dry.
- Visualize the spots under UV light (254 nm) and/or by staining (e.g., potassium permanganate).
- Calculate the Retention Factor (Rf) for each spot and confirm the purity of the final product.

Protocol 4: High-Performance Liquid Chromatography (HPLC) Analysis

- Prepare a mobile phase suitable for reverse-phase chromatography, such as a mixture of acetonitrile and a buffered aqueous solution (e.g., 0.1% formic acid or an acetate buffer).[10][13]
- Use a C18 reverse-phase column.
- Prepare a standard solution of **Butazolamide** of known concentration in the mobile phase. Prepare a sample solution of the synthesized product.
- Inject the solutions into the HPLC system.
- Monitor the elution using a UV detector, typically around 254-285 nm.[10][13]
- The purity of the synthesized product can be determined by the area percentage of the main peak. The identity can be confirmed by comparing the retention time with the standard.

Protocol 5: Sample Preparation for Spectroscopic Analysis

- NMR: Dissolve 5-10 mg of the purified, dry sample in ~0.7 mL of a deuterated solvent (e.g., DMSO-d_6) in an NMR tube. DMSO is often used for sulfonamides due to its ability to dissolve the compound and show the exchangeable N-H protons.
- IR: For solid samples, mix a small amount (~1 mg) of the dry product with ~100 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used with the neat solid.

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- MS: Prepare a dilute solution of the sample in a suitable solvent like methanol or acetonitrile for analysis by techniques such as Electrospray Ionization (ESI).

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